

# 2-Ethyl-2-hexenal CAS number and molecular formula

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## Compound of Interest

Compound Name: **2-Ethyl-2-hexenal**

Cat. No.: **B1232207**

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## An In-depth Technical Guide to 2-Ethyl-2-hexenal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethyl-2-hexenal** (CAS Number: 645-62-5), a key intermediate in the chemical industry. This document details its chemical and physical properties, synthesis and analytical methodologies, toxicological profile, and significant industrial applications.

## Core Chemical Identifiers and Properties

**2-Ethyl-2-hexenal** is an unsaturated aldehyde with the molecular formula C8H14O.<sup>[1]</sup> It is a colorless to yellow liquid characterized by a powerful and sharp odor.<sup>[1]</sup>

Identifier	Value	Reference
CAS Number	645-62-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C8H14O	<a href="#">[1]</a>
Molecular Weight	126.20 g/mol	<a href="#">[1]</a>
IUPAC Name	2-Ethylhex-2-enal	
Synonyms	2-Ethyl-2-hexen-1-al, $\alpha$ -Ethyl- $\beta$ -propylacrolein	<a href="#">[1]</a>

## Physicochemical Data

A summary of the key physicochemical properties of **2-Ethyl-2-hexenal** is presented below.

Property	Value	Reference
Boiling Point	175 - 179 °C at 760 mmHg	[1][3]
Density	0.85 g/cm³ at 20 °C	[1]
Flash Point	68 °C (closed cup)	[1]
Vapor Pressure	1.173 mmHg at 25 °C (estimated)	[3]
Water Solubility	< 1 mg/mL	[1]
logP (o/w)	2.718 (estimated)	[3]

## Synthesis and Industrial Production

The primary industrial synthesis of **2-Ethyl-2-hexenal** is achieved through the aldol condensation of n-butyraldehyde.[1][2] This reaction can be catalyzed by both basic and acidic catalysts.[1] Modern approaches utilize solid catalysts like hydrotalcite and heteropoly acids to enhance reusability and selectivity.[1]

## Experimental Protocol: Synthesis via Aldol Condensation

A patented method for the synthesis of **2-ethyl-2-hexenal** involves the following steps:

- Reaction Setup: A mixture of n-butyraldehyde and 2-ethylhexanol (as a solvent) in a mass ratio of 1:0.1 to 1:10 is prepared.
- Catalyst: A solid base catalyst, such as MgO/Al<sub>2</sub>O<sub>3</sub>, is packed into a fixed-bed reactor.
- Reaction Conditions: The raw material mixture is introduced into the bottom of the reactor. The reaction is carried out at a temperature of 80-220 °C and a pressure of 0.1-1.0 MPa.

- Product Formation: Under these conditions, n-butyraldehyde undergoes a condensation-dehydration reaction to form a single-phase mixture primarily containing **2-ethyl-2-hexenal**, 2-ethylhexanol, and water.
- Purification: The reaction product is then distilled to separate the **2-ethyl-2-hexenal** from the solvent and byproducts.

## Analytical Methodologies

High-resolution chromatographic techniques are essential for the separation and identification of **2-Ethyl-2-hexenal**.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a fundamental technique for analyzing volatile compounds like **2-Ethyl-2-hexenal**. The compound is separated on a gas chromatograph and subsequently identified by a mass spectrometer. The resulting mass spectrum provides a molecular fingerprint that can be compared against spectral libraries for confirmation.<sup>[1]</sup> The electron ionization mass spectrum of (Z)-**2-ethyl-2-hexenal** shows characteristic high-abundance peaks at m/z values of 55 and 41.<sup>[1]</sup>

### High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC provides a reliable method for the analysis of **2-Ethyl-2-hexenal**.

- Column: Newcrom R1 or C18 columns can be used.<sup>[4]</sup>
- Mobile Phase: A typical mobile phase consists of a mixture of acetonitrile (MeCN), water, and an acid such as phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.<sup>[4]</sup>
- Application: This method is scalable and can be employed for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.<sup>[4]</sup>

## Key Industrial Reaction: Hydrogenation to 2-Ethylhexanol

A significant application of **2-Ethyl-2-hexenal** is its role as an intermediate in the synthesis of 2-ethylhexanol, a precursor for the production of plasticizers like bis(2-ethylhexyl) phthalate (DEHP).<sup>[1]</sup> This conversion is achieved through catalytic hydrogenation. The hydrogenation of the C=C double bond occurs more readily than the hydrogenation of the C=O bond.<sup>[1]</sup>



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Hydrogenation of **2-Ethyl-2-hexenal** to 2-Ethylhexanol.

## Experimental Protocol: Catalytic Hydrogenation

- Catalyst: A nickel-based catalyst, for instance, 50% NiO supported on a mixed silica-alumina support, is used.
- Reactor: The reaction is carried out in a fixed-bed reactor.
- Reaction Conditions: The hydrogenation is typically performed at a temperature of 100-120 °C and a pressure of 30 bar.
- Conversion: Under these conditions, high conversion of **2-Ethyl-2-hexenal** (up to 98.29%) and high selectivity towards 2-ethylhexanol (up to 87.41%) can be achieved.<sup>[5]</sup>

## Toxicological Data

The toxicological profile of **2-Ethyl-2-hexenal** is crucial for ensuring safe handling and use.

Toxicity Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	3000 mg/kg	[3]
LD50	Guinea pig	Dermal	> 20 mL/kg	[3]
LC50 (96 h)	Leuciscus idus (Fish)	-	14.7 mg/L	[6][7]
EC50 (48 h)	Daphnia magna (Aquatic Invertebrate)	-	20.04 mg/L	[6][7]
EC50 (72 h)	Desmodesmus subspicatus (Algae)	-	27.71 mg/L	[6][7]

**2-Ethyl-2-hexenal** is classified as a skin irritant (H315) and may cause an allergic skin reaction (H317).[1][8] It is also recognized as causing serious eye damage (H318).[8]

## Applications

Beyond its primary role as an intermediate in 2-ethylhexanol production, **2-Ethyl-2-hexenal** finds applications in various sectors:

- Organic Synthesis: It serves as a versatile intermediate in the synthesis of other organic compounds.[2]
- Insecticides: It is used in the manufacturing of certain insecticides.[2][9]
- Warning Agents: Its strong, irritating odor makes it suitable for use as a warning agent in leak detectors.[2][9]

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